

molecular weight of 4-Ethoxy-3-methoxyphenylacetic acid

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Compound of Interest

Compound Name: 4-Ethoxy-3-methoxyphenylacetic acid

Cat. No.: B089445

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An In-depth Technical Guide to the Molecular Weight of 4-Ethoxy-3-methoxyphenylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of **4-Ethoxy-3-methoxyphenylacetic acid**, focusing on its molecular weight. It moves beyond a simple statement of the value to detail the theoretical basis, experimental determination, and analytical confirmation of this fundamental chemical property. This document outlines key physicochemical characteristics and presents detailed, field-proven protocols for molecular weight determination using classical titration and modern mass spectrometry. The methodologies are explained with an emphasis on the underlying scientific principles, ensuring a self-validating and robust understanding for researchers in organic synthesis, medicinal chemistry, and drug development.

Introduction to 4-Ethoxy-3-methoxyphenylacetic Acid

4-Ethoxy-3-methoxyphenylacetic acid (CAS No. 120-13-8) is an aromatic carboxylic acid.[1][2][3] Structurally, it is a phenylacetic acid derivative with ethoxy and methoxy substituents on the benzene ring.[4] This compound and its derivatives are of interest in organic synthesis and

pharmaceutical research due to their potential biological activities.^[4] An accurate understanding of its molecular weight is the first and most critical step in any quantitative study, from reaction stoichiometry to formulation and dosage calculations.

Common Synonyms:

- 2-(4-Ethoxy-3-methoxyphenyl)acetic acid^[4]^[5]
- 4-Ethoxy-3-methoxybenzeneacetic acid^[4]^[5]
- Homovanillic acid ethyl ether

Chemical Structure

The structure consists of a central benzene ring substituted with an acetic acid moiety, a 3-position methoxy group (-OCH₃), and a 4-position ethoxy group (-OCH₂CH₃).

Caption: 2D structure of **4-Ethoxy-3-methoxyphenylacetic acid**.

Physicochemical Properties and Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. It is a cornerstone property derived directly from the molecular formula.

Summary of Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₄	[1][2][3][4][5][6]
Molecular Weight	210.23 g/mol	[3][5]
CAS Number	120-13-8	[1][2][3]
Appearance	Off-white solid/powder	[4][5]
Melting Point	122-124 °C	[3][5]
Boiling Point	344.1 °C (Predicted)	[3][5]
Density	1.159 g/cm ³ (Predicted)	[5]
pKa	4.35 ± 0.10 (Predicted)	[5]

Theoretical Molecular Weight Calculation

The molecular formula C₁₁H₁₄O₄ is the basis for calculating the precise molecular weight. Using the most common isotopic masses:

- Carbon (C): 11 atoms × 12.011 u = 132.121 u
- Hydrogen (H): 14 atoms × 1.008 u = 14.112 u
- Oxygen (O): 4 atoms × 15.999 u = 63.996 u

Total Molecular Weight = 132.121 + 14.112 + 63.996 = 210.229 u

This value is typically rounded to 210.23 g/mol for practical laboratory use.[3][5]

Experimental Determination and Verification

While the theoretical molecular weight is precise, experimental verification is essential to confirm the identity and purity of a synthesized or isolated compound. The following protocols represent robust, validated methods for this purpose.

Method 1: Titration for Equivalent Weight Determination

Expertise & Causality: This classical acid-base titration method determines the equivalent weight of the acid.^[7] For a monoprotic acid like **4-Ethoxy-3-methoxyphenylacetic acid** (which has one acidic carboxylic acid proton), the equivalent weight is equal to the molecular weight. The method relies on the stoichiometric neutralization of the acid with a strong base of precisely known concentration. The endpoint, where moles of base equal moles of acid, is visualized with a pH indicator.

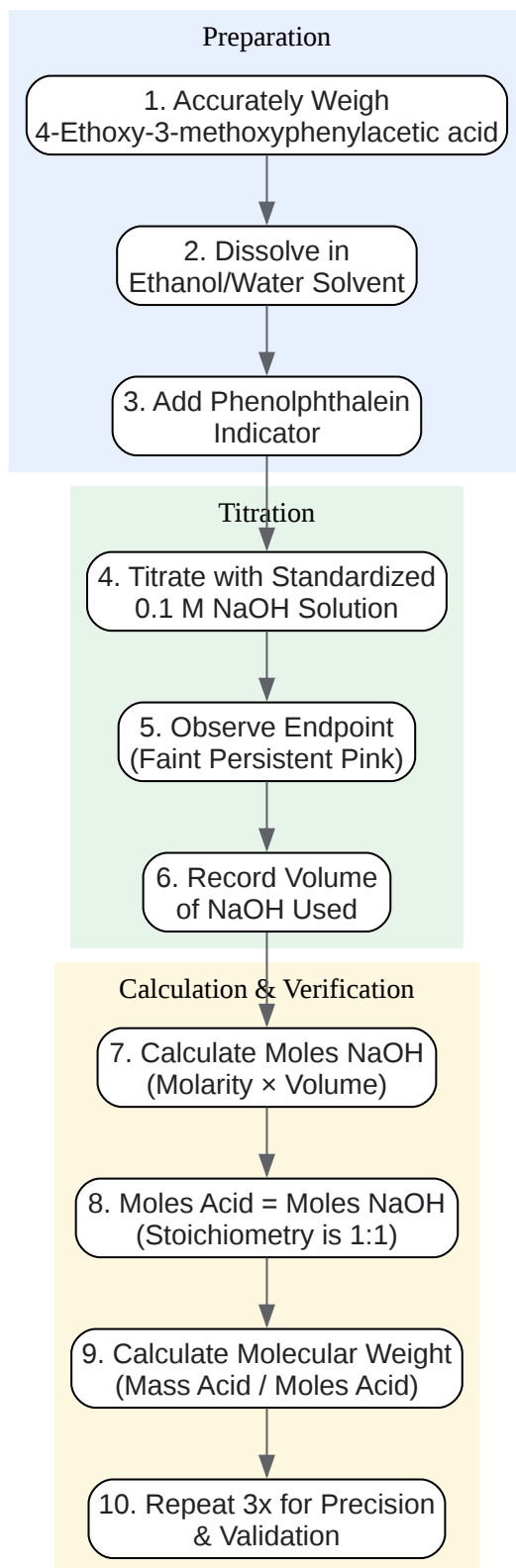
Protocol:

- **Preparation of Standard Base:** Prepare a 0.1 M sodium hydroxide (NaOH) solution and standardize it against a primary standard (e.g., potassium hydrogen phthalate, KHP) to determine its exact concentration.
- **Sample Preparation:** Accurately weigh approximately 150-200 mg of dry **4-Ethoxy-3-methoxyphenylacetic acid** and record the mass precisely.
- **Dissolution:** Dissolve the weighed acid in ~50 mL of a suitable solvent (e.g., a 1:1 mixture of ethanol and water) in a 250 mL Erlenmeyer flask.
- **Indicator:** Add 2-3 drops of phenolphthalein indicator to the acid solution.
- **Titration:** Fill a burette with the standardized 0.1 M NaOH solution. Titrate the acid solution by adding the NaOH dropwise while constantly swirling the flask until a faint, persistent pink color is observed. This is the endpoint.
- **Recording:** Record the final volume of NaOH solution used.
- **Replication:** Repeat the titration at least two more times for precision.

Self-Validating Calculation:

- **Moles of NaOH:** $\text{Concentration of NaOH (mol/L)} \times \text{Volume of NaOH used (L)}$
- Since the reaction is 1:1, $\text{Moles of Acid} = \text{Moles of NaOH}$.
- **Experimental Molecular Weight:** $\text{Mass of Acid (g)} / \text{Moles of Acid (mol)}$

The consistency of results across three or more trials validates the technique and the calculated molecular weight.



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Caption: Workflow for Molecular Weight Determination via Titration.

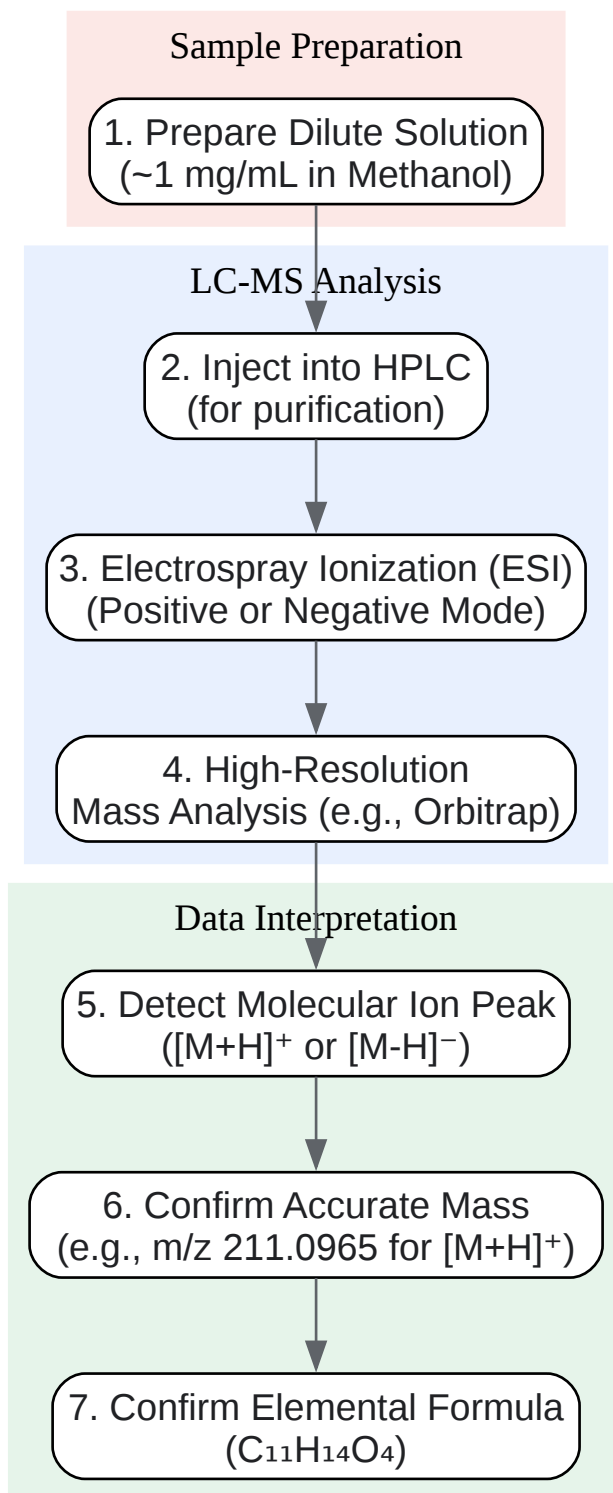
Method 2: High-Resolution Mass Spectrometry (HRMS)

Expertise & Causality: Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules.^[8] For determining the molecular weight of a pure compound, it is unparalleled in accuracy. Electrospray ionization (ESI) is a soft ionization technique ideal for polar molecules like carboxylic acids, as it typically generates the intact molecular ion with a proton added ($[M+H]^+$) or removed ($[M-H]^-$). High-resolution instruments (like Orbitrap or TOF analyzers) can measure m/z to several decimal places, allowing for the confirmation of the elemental composition.

Protocol:

- **Sample Preparation:** Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent compatible with liquid chromatography-mass spectrometry (LC-MS), such as methanol or acetonitrile.
- **Infusion or LC Introduction:** The sample can be directly infused into the mass spectrometer or injected via an HPLC system for separation prior to analysis.^{[8][9]} HPLC is preferred to ensure sample purity.
- **Ionization:** Utilize ESI in either positive or negative ion mode.
 - **Positive Mode:** Expect to observe the protonated molecule, $[M+H]^+$, at an m/z corresponding to $(210.229 + 1.008) = 211.237$.
 - **Negative Mode:** Expect to observe the deprotonated molecule, $[M-H]^-$, at an m/z corresponding to $(210.229 - 1.008) = 209.221$.
- **Mass Analysis:** Acquire the mass spectrum using a high-resolution mass analyzer.
- **Data Interpretation:** Identify the peak corresponding to the molecular ion. The instrument software can use the highly accurate mass measurement to predict the most likely elemental

formula, which should match $C_{11}H_{14}O_4$, thus validating both the molecular weight and the chemical formula.



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Caption: Workflow for Molecular Weight Verification via LC-HRMS.

Conclusion

The molecular weight of **4-Ethoxy-3-methoxyphenylacetic acid** is theoretically calculated to be 210.23 g/mol based on its molecular formula of C₁₁H₁₄O₄.^{[1][5]} This fundamental constant is the basis for all quantitative work involving this compound. This guide has detailed two robust and complementary experimental methods for its verification: acid-base titration and high-resolution mass spectrometry. While titration provides a classical, cost-effective confirmation of the equivalent weight, HRMS offers unparalleled accuracy, confirming not only the precise molecular weight but also the underlying elemental composition. For drug development and research professionals, employing these validated protocols ensures the integrity and accuracy of experimental results.

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